

A Comprehensive Technical Guide to Bis(trimethylsilyl) azelaate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(trimethylsilyl) azelaate*

Cat. No.: B099416

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CAS Number: 17906-08-0

This technical guide provides an in-depth overview of **bis(trimethylsilyl) azelaate**, a silylated derivative of azelaic acid. The document is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize silylation techniques for chemical analysis and synthesis. This guide covers the fundamental properties of **bis(trimethylsilyl) azelaate**, presented in a clear, tabular format for easy reference. While specific, detailed experimental protocols for the synthesis and application of **bis(trimethylsilyl) azelaate** are not extensively available in public literature, this guide provides a representative experimental protocol for the synthesis of a structurally related and widely used silylating agent, N,O-Bis(trimethylsilyl)acetamide (BSA). This protocol illustrates the general principles of silylation reactions.

Core Physicochemical Data

The following table summarizes the key quantitative data for **bis(trimethylsilyl) azelaate**, providing a concise reference for its physical and chemical properties.^{[1][2][3][4]}

Property	Value	Source
CAS Number	17906-08-0	PubChem, NIST, Cheméo[1][2] [3][4]
Molecular Formula	C15H32O4Si2	PubChem, NIST, Cheméo[1][2] [3][4]
Molecular Weight	332.58 g/mol	PubChem, Cheméo[1][2]
IUPAC Name	bis(trimethylsilyl) nonanedioate	PubChem[1]
Synonyms	Azelaic acid, bis(trimethylsilyl) ester; Bis(trimethylsilyl) azelate; Nonanedioic acid, bis(trimethylsilyl) ester	NIST[3][4]

Experimental Protocol: Synthesis of N,O-Bis(trimethylsilyl)acetamide (BSA)

While a specific, detailed protocol for the synthesis of **bis(trimethylsilyl) azelaate** is not readily available, the following protocol for the synthesis of N,O-Bis(trimethylsilyl)acetamide (BSA) provides a relevant and illustrative example of the methodologies employed for silylation of carboxylic acid derivatives. The synthesis involves the reaction of acetamide with a silylating agent, typically trimethylsilyl chloride, in the presence of a base to neutralize the HCl byproduct.

Materials:

- Acetamide
- Trimethylchlorosilane
- Triethylamine
- Dimethylaniline (catalyst)
- Imidazole (catalyst)
- Synthesis Kettle (Reactor)

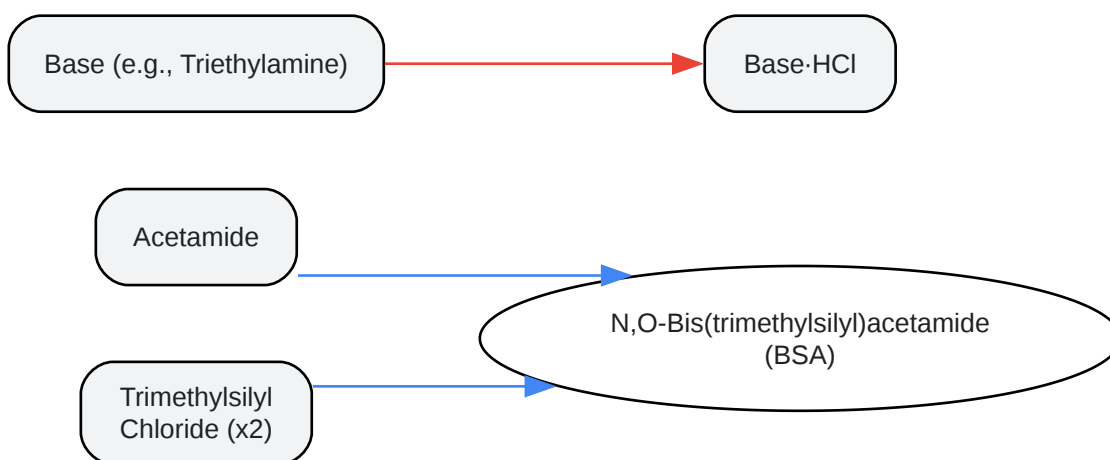
- Vacuum pump

Procedure:

- **Reactor Setup:** A synthesis kettle is charged with acetamide, triethylamine, and catalytic amounts of dimethylaniline and imidazole.
- **Reagent Ratios:** The weight ratio of acetamide to triethylamine is maintained at approximately 1:3.60-3.94. The amount of dimethylaniline catalyst used is 0.1-0.5% of the weight of the acetamide, and the imidazole catalyst is used at 0.08-0.6% of the weight of the acetamide.
- **Addition of Silylating Agent:** Trimethylchlorosilane is added to the reaction mixture. The weight ratio of trimethylchlorosilane to acetamide is in the range of 3.77-4.03:1.
- **Reaction Conditions:** The addition of trimethylchlorosilane is controlled by adjusting the dropping speed and maintaining a specific temperature. The reaction is carried out under controlled conditions to ensure the formation of the desired product.
- **Work-up and Purification:** Upon completion of the reaction, the product, N,O-bis(trimethylsilyl)acetamide, is isolated and purified. The byproducts are typically volatile and can be removed under reduced pressure.

Illustrative Synthesis Pathway

The following diagram illustrates the general synthesis of a silylated compound, using the example of N,O-Bis(trimethylsilyl)acetamide (BSA) formation. This pathway is analogous to the silylation of dicarboxylic acids like azelaic acid.



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Caption: Synthesis of N,O-Bis(trimethylsilyl)acetamide (BSA).

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References

- 1. Bis(trimethylsilyl) azelaate | C₁₅H₃₂O₄Si₂ | CID 519492 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Azelaic acid, bis(trimethylsilyl) ester (CAS 17906-08-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. Azelaic acid, 2TMS derivative [webbook.nist.gov]
- 4. Azelaic acid, 2TMS derivative [webbook.nist.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Bis(trimethylsilyl) azelaate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099416#bis-trimethylsilyl-azelaate-cas-number]

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